

Analytical techniques for quantifying methanesulfonate impurities

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Compound of Interest

Compound Name: *(trans-4-Ethynylcyclohexyl)methyl methanesulfonate*

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Application Notes & Protocols

Topic: Analytical Techniques for Quantifying Methanesulfonate Impurities

Audience: Researchers, scientists, and drug development professionals.

Executive Summary

Methanesulfonate (mesylate) esters are a class of process impurities and degradants that are of significant concern in the pharmaceutical industry due to their potential as genotoxic carcinogens. Regulatory bodies, guided by the International Council for Harmonisation (ICH) M7 guideline, mandate strict control of these impurities to a level known as the Threshold of Toxicological Concern (TTC), often requiring quantification at parts-per-million (ppm) levels relative to the active pharmaceutical ingredient (API).^{[1][2][3]} This application note provides a comprehensive guide for the modern analytical scientist on the strategies, methodologies, and validation requirements for the robust quantification of methanesulfonate impurities. We delve into the core principles and detailed protocols for the primary analytical techniques employed in this critical quality control function: Gas Chromatography-Mass Spectrometry (GC-MS), Liquid

Chromatography-Tandem Mass Spectrometry (LC-MS/MS), and Ion Chromatography (IC), including derivatization-based approaches.

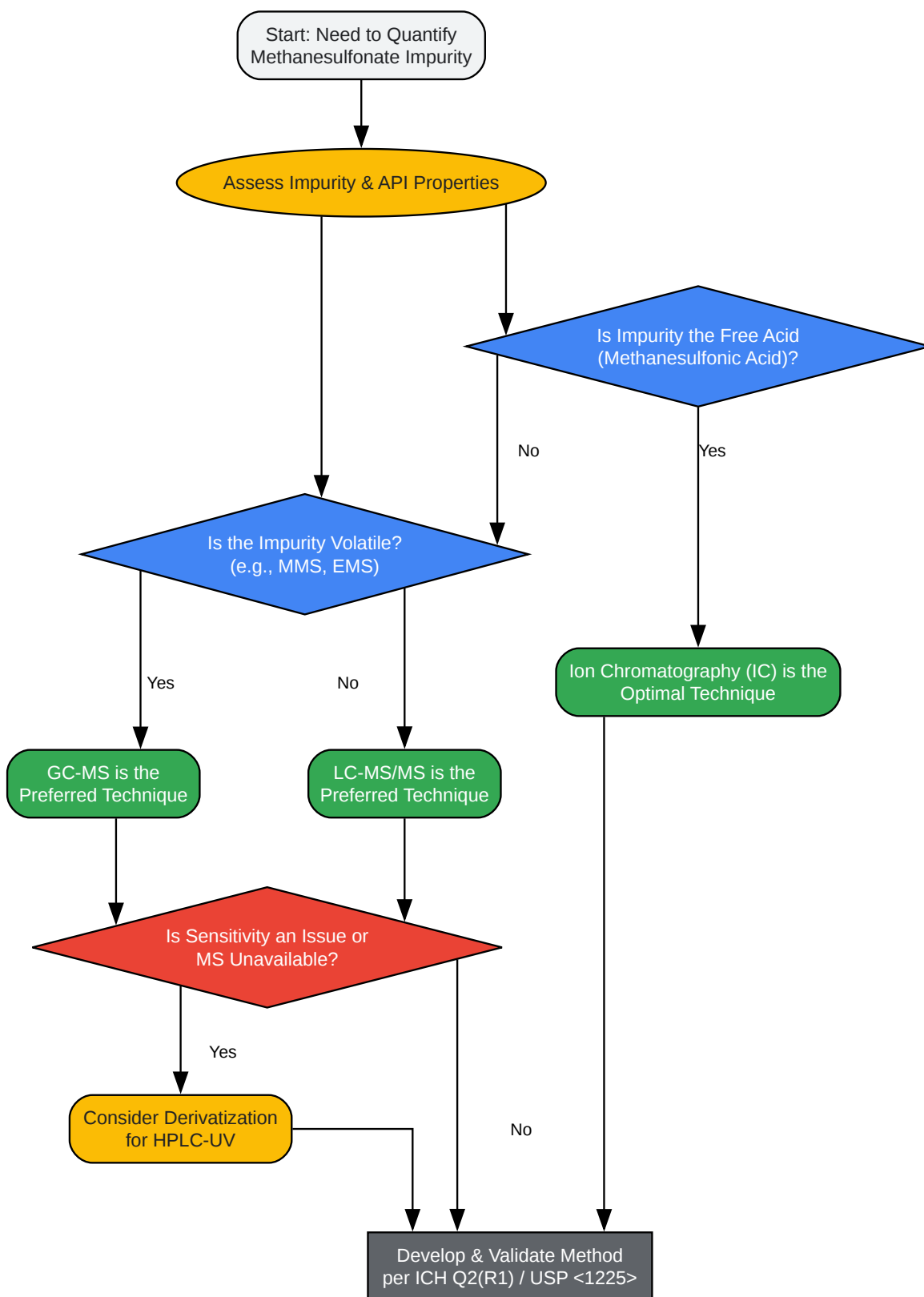
The Regulatory Imperative: Understanding the Risk of Methanesulfonate Impurities

Methanesulfonic acid is a common reagent and counter-ion used in pharmaceutical synthesis. Its reaction with residual alcohols (such as methanol, ethanol, or isopropanol) present in the manufacturing process can lead to the formation of alkyl methanesulfonates, including methyl methanesulfonate (MMS), ethyl methanesulfonate (EMS), and isopropyl methanesulfonate (IMS). These compounds are potent DNA alkylating agents and are classified as probable human carcinogens.

The ICH M7(R2) guideline provides a framework for the assessment and control of these DNA reactive (mutagenic) impurities.^{[2][4]} A key concept of this guideline is the Threshold of Toxicological Concern (TTC), which establishes an acceptable intake of 1.5 μ g/day for a given mutagenic impurity over a lifetime of exposure, corresponding to a negligible cancer risk (1 in 100,000).^[2] This TTC value is used to calculate the permissible concentration limit of the impurity in the API, which is dependent on the maximum daily dose of the drug. For a drug with a 1 g/day maximum dose, for example, the limit for an individual methanesulfonate impurity would be 1.5 ppm. This necessitates the development of highly sensitive and specific analytical methods.

Strategic Method Selection

The choice of an analytical technique is dictated by the physicochemical properties of the specific methanesulfonate ester, the nature of the API matrix, and the required sensitivity. A logical approach to method selection is crucial for efficient and successful method development.



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Caption: A decision tree for selecting the appropriate analytical technique.

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is the most widely employed technique for the analysis of volatile and semi-volatile methanesulfonate esters like MMS and EMS.^{[5][6][7]} Its high sensitivity, particularly when operating in Selected Ion Monitoring (SIM) mode, allows for detection well below the required ppm levels.

Causality Behind Experimental Choices:

- **Injection Technique:** Direct liquid injection of a dissolved API sample is often avoided because the non-volatile API can contaminate the GC inlet and column, leading to poor performance and downtime.^[8] Headspace GC is preferred as it only introduces volatile analytes into the system, protecting the instrument.
- **Column Selection:** A mid-polarity column, such as a DB-624 or equivalent, provides good peak shape and resolution for these polar analytes.^[7]
- **Detection:** Mass spectrometry provides unequivocal identification based on mass-to-charge ratio and fragmentation patterns, which is critical for specificity. SIM mode is used to maximize sensitivity by monitoring only the characteristic ions of the target impurities.

Protocol 1: Headspace GC-MS for MMS and EMS in an API

This protocol is designed for quantifying MMS and EMS at a limit of quantification (LOQ) of approximately 0.5 ppm.

- **Standard Preparation:**
 - Prepare a stock solution of MMS and EMS at 100 µg/mL in a suitable solvent (e.g., Dichloromethane or Dimethyl Sulfoxide).
 - Perform serial dilutions to create calibration standards ranging from 0.05 µg/mL to 2.5 µg/mL. This range corresponds to 0.1 ppm to 5 ppm when using a 50 mg/mL API sample concentration.
- **Sample Preparation:**

- Accurately weigh 500 mg of the API into a 20 mL headspace vial.
- Add 10 mL of a suitable solvent (e.g., Dimethyl Sulfoxide) to dissolve the sample.
- Seal the vial immediately with a PTFE-lined septum and crimp cap.
- GC-MS Instrumentation and Conditions:
 - System: Agilent GC-MS System (or equivalent).
 - Column: DB-624, 30 m x 0.32 mm, 1.8 μ m film thickness.
 - Headspace Autosampler Conditions:
 - Oven Temperature: 80 °C
 - Loop Temperature: 90 °C
 - Transfer Line Temperature: 100 °C
 - Equilibration Time: 20 minutes
 - GC Conditions:
 - Inlet Temperature: 200 °C, Split mode (10:1).
 - Carrier Gas: Helium, constant flow at 1.5 mL/min.
 - Oven Program: Initial 40 °C for 5 min, ramp at 10 °C/min to 220 °C, hold for 5 min.
 - MS Conditions (SIM Mode):
 - Ion Source: Electron Ionization (EI) at 70 eV.
 - Source Temperature: 230 °C.
 - Monitored Ions (Example):
 - MMS: m/z 95, 110

- EMS: m/z 97, 124
- Data Analysis and Validation:
 - Generate a linear regression curve from the calibration standards. The correlation coefficient (r^2) should be ≥ 0.995 .
 - Quantify the impurities in the API sample against the calibration curve.
 - System Suitability: Inject a mid-point standard six times. The relative standard deviation (%RSD) of the peak areas should be $\leq 15\%$.

Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

For methanesulfonates that are less volatile or for APIs that are thermally labile, LC-MS/MS is the method of choice.^{[9][10]} It offers exceptional sensitivity and specificity without requiring high temperatures.

Causality Behind Experimental Choices:

- Ionization Source: Alkyl sulfonates are neutral molecules and do not ionize well with Electrospray Ionization (ESI).^[11] Atmospheric Pressure Chemical Ionization (APCI) is often superior as it is more efficient for less polar, neutral compounds.^[11] However, adduct formation (e.g., with sodium or ammonium) can sometimes be leveraged in ESI.
- Detection Mode: Tandem mass spectrometry (MS/MS) operating in Multiple Reaction Monitoring (MRM) mode is essential. It provides two levels of mass filtering (precursor ion $\rightarrow$ product ion), which drastically reduces chemical noise and enhances specificity, allowing for ultra-trace quantification.^[12]

Protocol 2: LC-MS/MS for Methanesulfonate Impurities

This protocol is a general approach adaptable for various sulfonate esters.

- Standard and Sample Preparation:

- Prepare standards and samples by dissolving in a suitable mobile phase-compatible solvent (e.g., Acetonitrile/Water mixture). A typical API concentration is 1-10 mg/mL.
- Calibration standards should bracket the expected impurity level.
- LC-MS/MS Instrumentation and Conditions:
 - System: Waters Xevo TQ-S (or equivalent).
 - Column: C18 reverse-phase column (e.g., Zorbax SB C18, 150 x 4.6 mm, 3.5 μ m).[9]
 - Mobile Phase:
 - A: 0.1% Formic Acid in Water
 - B: 0.1% Formic Acid in Acetonitrile
 - Gradient: A typical starting condition is 95% A, ramping to 95% B over 10 minutes.
 - Flow Rate: 0.5 mL/min.
 - Column Temperature: 40 °C.
 - MS/MS Conditions (APCI+, MRM Mode):
 - Source Temperature: 150 °C.
 - APCI Probe Temperature: 400 °C.
 - MRM Transitions (Example): These must be optimized for each analyte.
 - MMS: [M+H]⁺ 111 -> 79
 - EMS: [M+H]⁺ 125 -> 97
- Data Analysis and Validation:
 - Quantify using a calibration curve ($r^2 \geq 0.995$).

- Confirm identity by ensuring the ratio of two different MRM transitions for the same compound remains constant between standards and samples.
- System Suitability: %RSD for six replicate injections of a standard should be $\leq 15\%$.

Ion Chromatography (IC)

Ion chromatography is a powerful technique for the direct analysis of ionic species. While it cannot directly measure the neutral methanesulfonate esters, it is the ideal method for quantifying methanesulfonic acid (MSA), which can be a process impurity itself or a degradation product of the API.[\[13\]](#)

Causality Behind Experimental Choices:

- Principle: IC separates ions based on their affinity for an ion-exchange stationary phase.[\[14\]](#)
- Detection: Suppressed conductivity detection is used to achieve high sensitivity. A suppressor device chemically reduces the conductivity of the eluent (e.g., hydroxide) while converting the analyte ions to a more conductive form (e.g., methanesulfonate to methanesulfonic acid), thereby enhancing the signal-to-noise ratio.[\[15\]](#)
- Hydrolysis Approach: A novel application involves the deliberate, complete alkaline hydrolysis of methanesulfonate esters into methanesulfonic acid, which is then quantified by IC.[\[16\]](#) This indirect method avoids the need for GC-MS or LC-MS.

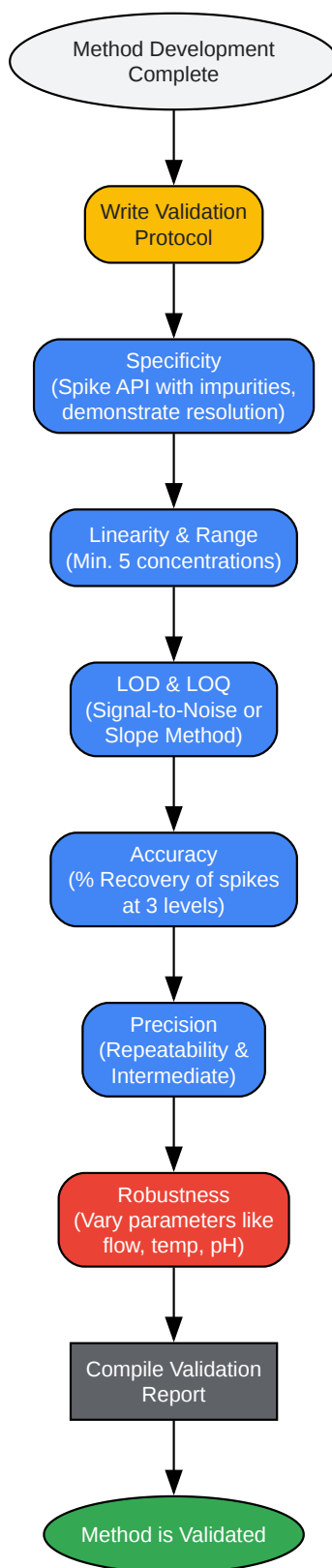
Protocol 3: IC with Suppressed Conductivity for Methanesulfonic Acid

- Standard and Sample Preparation:
 - Use high-purity water for all solutions.
 - Prepare a 1000 $\mu\text{g/mL}$ stock solution of methanesulfonic acid.
 - Create calibration standards from 0.1 $\mu\text{g/mL}$ to 10 $\mu\text{g/mL}$.
 - Dissolve the API sample in water to a known concentration (e.g., 10 mg/mL). Filter through a 0.22 μm ion-free filter if necessary.

- IC Instrumentation and Conditions:
 - System: Thermo Scientific Dionex ICS-6000 (or equivalent).
 - Columns:
 - Guard: Dionex IonPac AG11-HC[13]
 - Analytical: Dionex IonPac AS11-HC[13]
 - Eluent: Potassium Hydroxide (KOH) gradient, generated electrolytically (Reagent-Free IC system). A typical gradient might be 1 mM KOH ramping to 30 mM KOH.
 - Flow Rate: 1.0 mL/min.
 - Detection: Suppressed Conductivity.
 - Suppressor: Anion Self-Regenerating Suppressor (ASRS).
- Data Analysis and Validation:
 - Quantify using a linear calibration curve ($r^2 \geq 0.995$).
 - Peak identity is confirmed by retention time matching with a known standard.
 - System Suitability: %RSD of peak area and retention time for six replicate injections should be $\leq 15\%$ and $\leq 2\%$, respectively.

Method Validation: Ensuring Trustworthiness and Compliance

A developed method is not useful for regulatory purposes until it is validated. Validation proves that the analytical procedure is suitable for its intended purpose.[17][18] The key parameters, as defined by USP <1225> and ICH Q2(R1), must be assessed.[17][18][19][20]



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Caption: A typical workflow for analytical method validation.

Table 1: Summary of Validation Parameters and Typical Acceptance Criteria

Parameter	Purpose	Typical Experiment	Acceptance Criteria
Specificity	To ensure the method unequivocally measures the analyte without interference from the matrix (API, excipients, other impurities).[19][20]	Spike blank, placebo, and API with impurities. Assess peak purity and resolution.	Peak purity index > 0.99; Resolution > 2.0 between analyte and adjacent peaks.
Limit of Quantitation (LOQ)	The lowest amount of analyte that can be quantitatively determined with suitable precision and accuracy.	Determine concentration with a Signal-to-Noise ratio of ~10.[6]	Precision (%RSD) at LOQ concentration should be $\leq 20\%$.
Limit of Detection (LOD)	The lowest amount of analyte that can be detected but not necessarily quantitated.	Determine concentration with a Signal-to-Noise ratio of ~3.[6]	Signal must be distinguishable from noise.
Linearity	To demonstrate a proportional relationship between analyte concentration and instrument response.	Analyze a minimum of 5 standards across the desired range (e.g., LOQ to 150% of specification limit).	Correlation Coefficient (r^2) ≥ 0.995 .
Accuracy	The closeness of test results to the true value.	Spike API with the impurity at 3 levels (e.g., LOQ, 100%, 150% of spec limit) in triplicate.[17]	Percent recovery typically within 80-120%.[9][12]
Precision	The degree of agreement among individual test results	Repeatability: 6 determinations at 100% level.	%RSD $\leq 15\%$ for repeatability. %RSD $\leq$

	when the procedure is applied repeatedly.	Intermediate: Repeat on a different day with a different analyst/instrument.	20% for intermediate precision.
Robustness	To measure the method's capacity to remain unaffected by small, deliberate variations in method parameters.	Vary parameters like mobile phase pH (± 0.2), column temperature ($\pm 5^\circ\text{C}$), flow rate ($\pm 10\%$).	System suitability criteria must be met under all varied conditions.

Conclusion

The quantification of methanesulfonate impurities is a non-trivial but essential task in ensuring the safety and quality of pharmaceutical products. A thorough understanding of the regulatory landscape defined by ICH M7 is the foundation upon which all analytical work is built. The choice of methodology—be it the workhorse GC-MS for volatile esters, the highly specific LC-MS/MS for broader applications, or the targeted IC for the free acid—must be scientifically justified. Each step, from sample preparation to data interpretation, contains critical details that ensure success. Finally, rigorous validation according to ICH and USP guidelines is the ultimate step that transforms a well-developed method into a trustworthy, compliant, and defensible quality control tool.

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